

# Wilforine Structure-Activity Relationship Studies: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Wilforine

Cat. No.: B15592272

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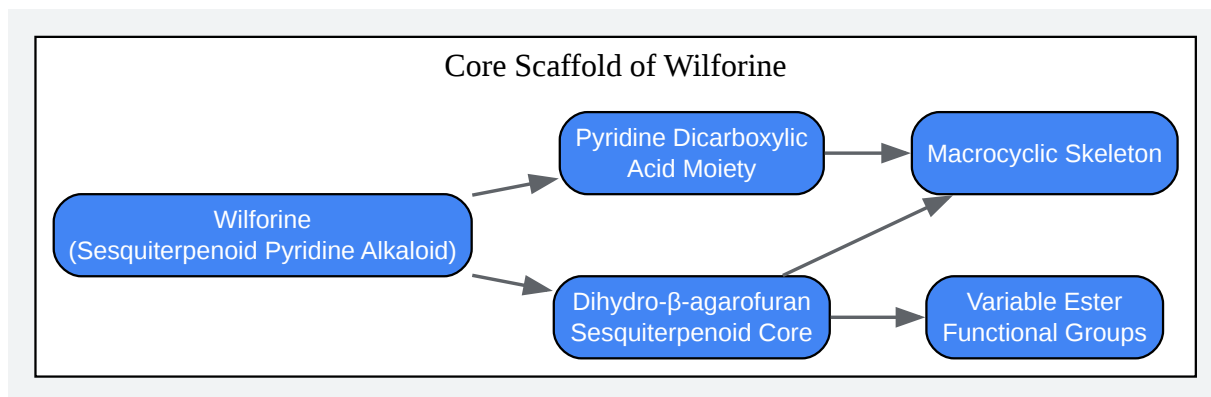
For Researchers, Scientists, and Drug Development Professionals

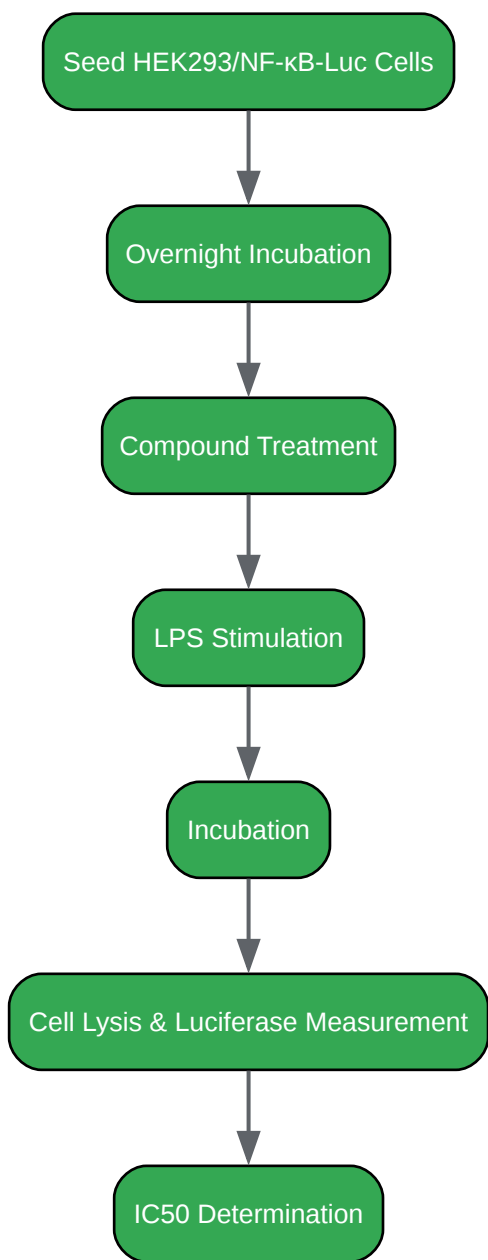
## Executive Summary

**Wilforine**, a complex sesquiterpenoid pyridine alkaloid from *Tripterygium wilfordii*, has garnered significant interest for its potent anti-inflammatory, immunosuppressive, and cytotoxic properties. This technical guide provides a comprehensive analysis of the structure-activity relationships (SAR) of **wilforine** and its naturally occurring analogs. The primary focus is on the inhibition of the Nuclear Factor-kappa B (NF-κB) signaling pathway and cytotoxicity against various cancer cell lines. This document summarizes key quantitative data, details relevant experimental methodologies, and illustrates the underlying signaling pathways to facilitate further research and drug development efforts centered on this promising natural product.

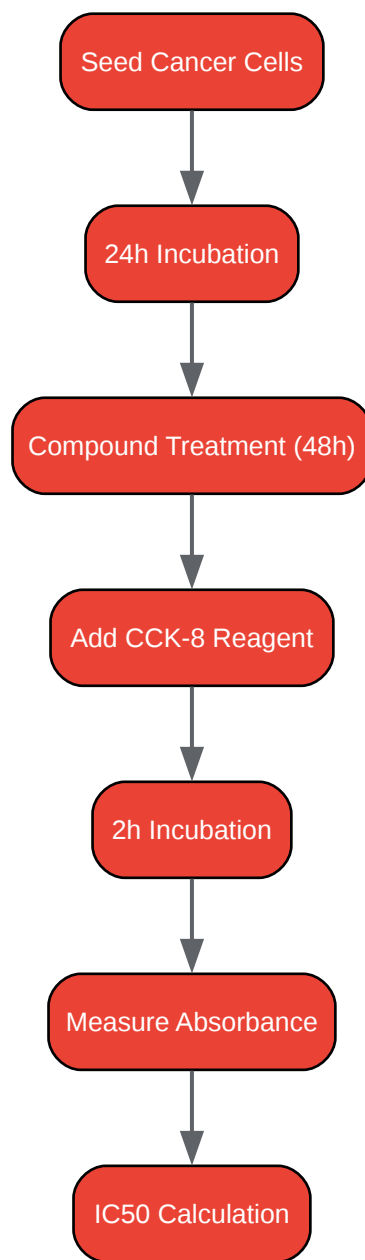
## Introduction to Wilforine

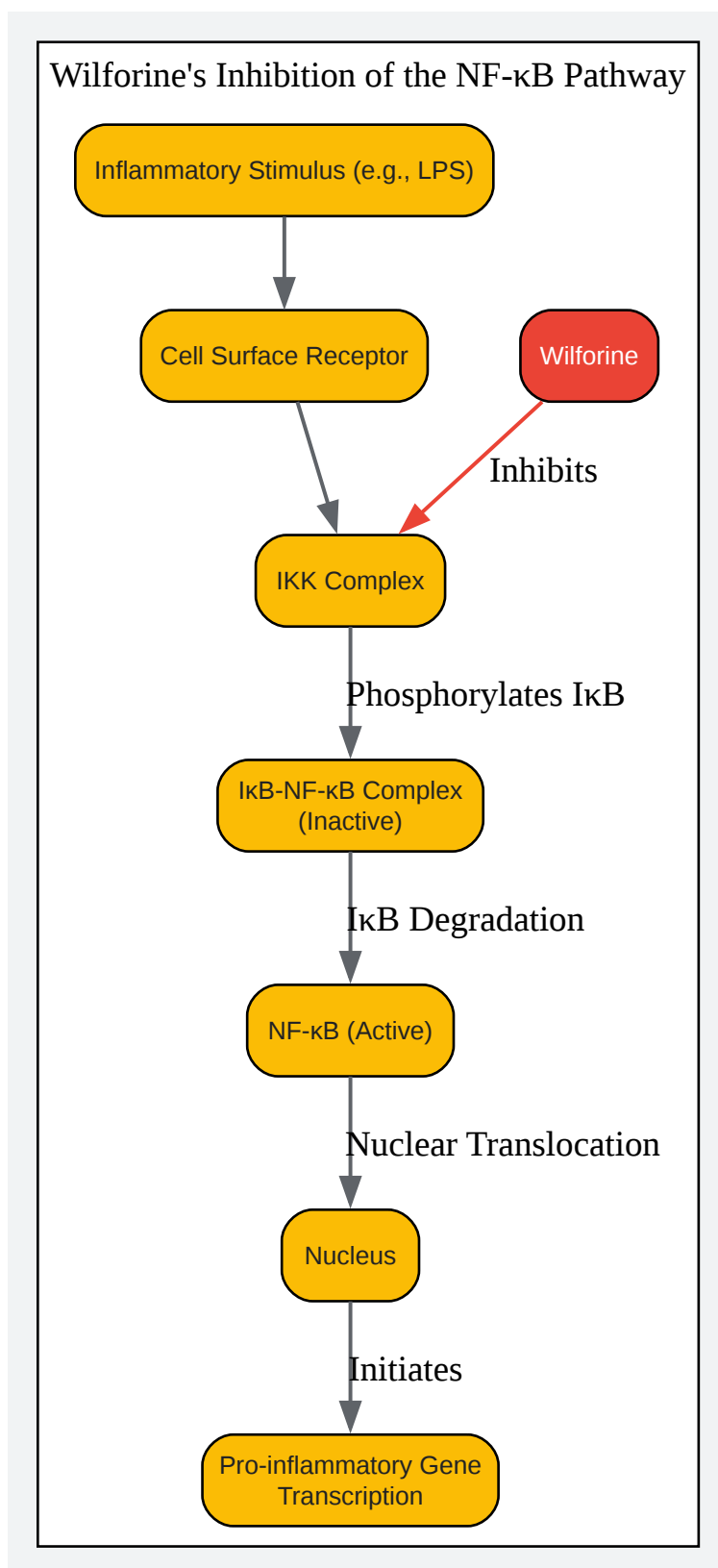
**Wilforine** is a highly oxygenated sesquiterpenoid pyridine alkaloid isolated from the roots of *Tripterygium wilfordii*, a plant with a long history of use in traditional Chinese medicine for treating inflammatory and autoimmune diseases.[1][2] The intricate molecular architecture of **wilforine** features a dihydro-β-agarofuran sesquiterpenoid core fused to a pyridine dicarboxylic acid moiety, forming a complex macrocyclic structure. The numerous hydroxyl groups on the sesquiterpenoid core are esterified with various organic acids, giving rise to a family of structurally diverse natural analogs.



NF- $\kappa$ B Luciferase Assay Workflow

## CCK-8 Cytotoxicity Assay Workflow





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## References

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- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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